

Commercial Availability and Applications of Isomannide: A Technical Guide

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Compound of Interest

Compound Name: *Isomannide*

Cat. No.: *B3422123*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Isomannide, a dianhydrohexitol derived from the dehydration of D-mannitol, is a rigid, chiral bicyclic diol. Its unique stereochemistry and structural properties make it a valuable building block in various fields, particularly in polymer chemistry and pharmaceutical development. This technical guide provides an in-depth overview of the commercial availability of **Isomannide**, detailed experimental protocols for its application in the synthesis of polymers and enzyme inhibitors, and its use as a chiral auxiliary.

Commercial Availability of Isomannide

Isomannide is readily available from a range of chemical suppliers, catering to both research and bulk quantity needs. The quality and specifications can vary between suppliers, and it is crucial to select a grade appropriate for the intended application. Key suppliers and their product specifications are summarized in the tables below.

Table 1: Major Commercial Suppliers of Isomannide

Supplier	Product Name/Number	Purity	CAS Number	Molecular Formula	Molecular Weight (g/mol)
TCI America	Isomannide / I0406	>98.0% (GC) [1]	641-74-7[1]	C ₆ H ₁₀ O ₄ [1]	146.14[1]
Sigma-Aldrich	1,4:3,6-Dianhydro-D-mannitol / 329266	95%[2]	641-74-7	C ₆ H ₁₀ O ₄	146.14
MedChemExpress	Isomannide / HY-W013827	99.93%	641-74-7	C ₆ H ₁₀ O ₄	146.14
Synthose	Isomannide, Min. 98% / IM620	Min. 98% (¹ H-NMR)	641-74-7	C ₆ H ₁₀ O ₄	146.14
Apollo Scientific	Isomannide / BI7962	98%	641-74-7	C ₆ H ₁₀ O ₄	146.14
ChemicalBook	Isomannide	Varies by supplier (e.g., 99%)	641-74-7	C ₆ H ₁₀ O ₄	146.14

Table 2: Physical and Chemical Properties of Isomannide

Property	Value	Reference
Appearance	White to light yellow powder or crystals	
Melting Point	80-88 °C	
Boiling Point	150 °C at 12 mmHg	
Specific Rotation [α] _D	+85.0° to +95.0° (c=3, H ₂ O)	
Solubility	Soluble in water. Slightly soluble in Chloroform, Methanol.	
Storage Temperature	Room temperature, recommended in a cool and dark place (<15°C). Some suppliers recommend 0 to 8 °C.	

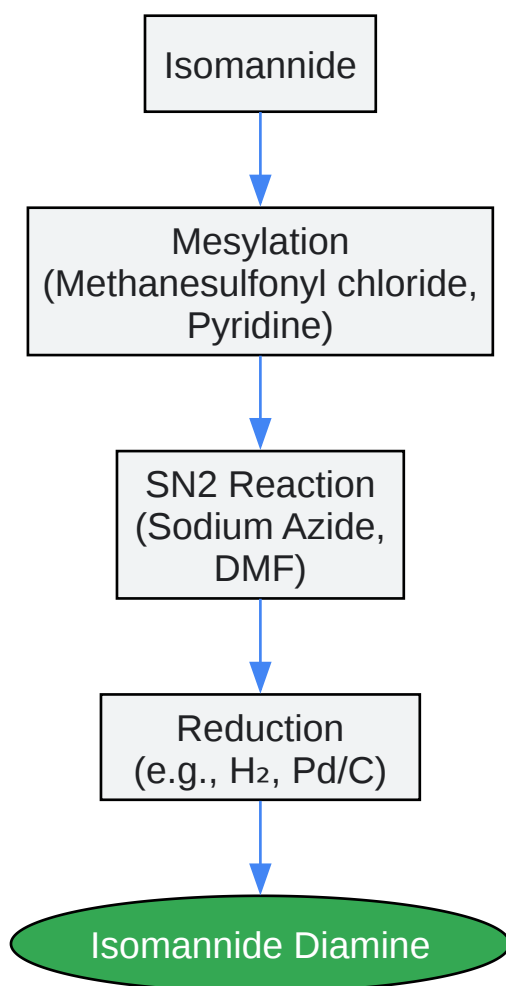
Experimental Protocols and Applications

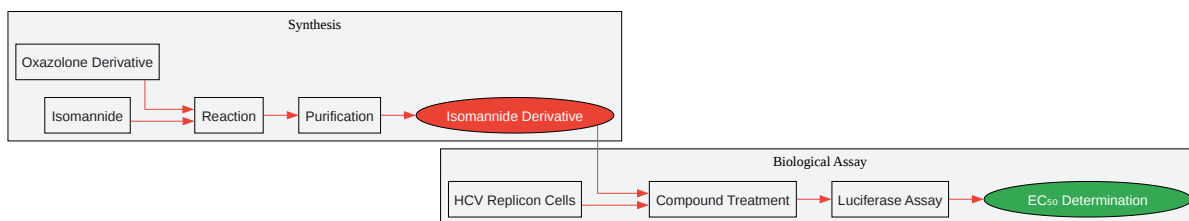
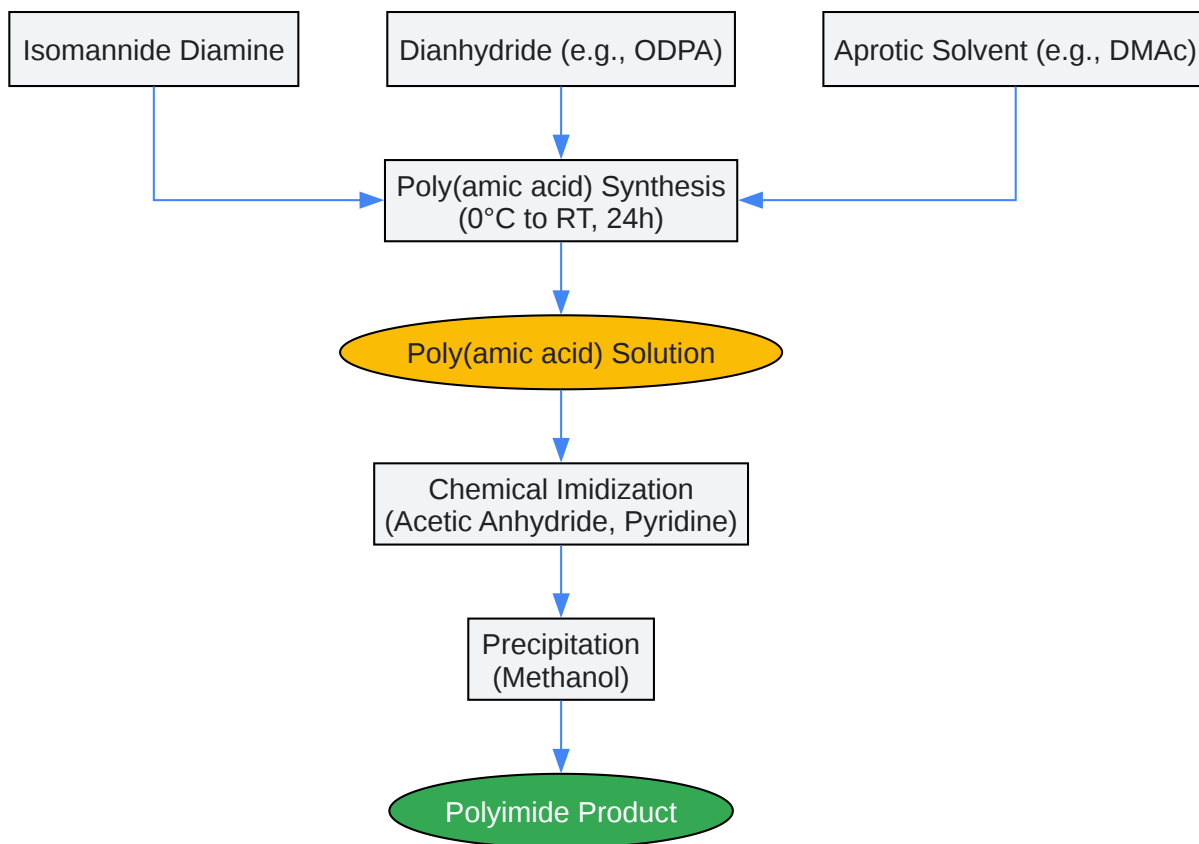
Isomannide's rigid structure and chirality are leveraged in several applications within drug development and material science.

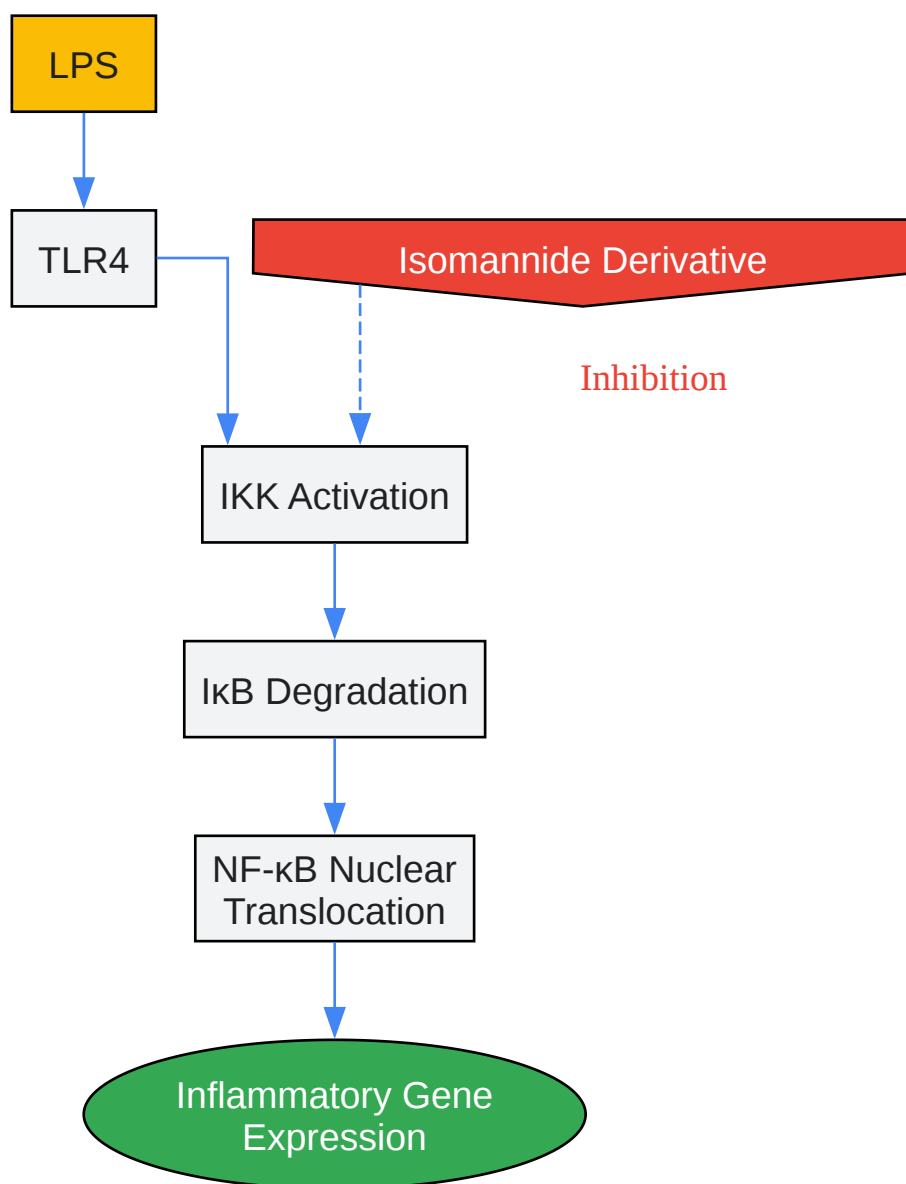
Synthesis of Isomannide-Based Polymers for Biomedical Applications

Isomannide is a valuable monomer for producing bio-based polymers with desirable properties such as high thermal stability and optical transparency. These polymers have potential applications in biomedical devices and drug delivery systems.

A crucial step in creating certain polymers is the synthesis of diamine monomers from **Isomannide**.







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References

- 1. Synthesis of novel biobased polyimides derived from isomannide with good optical transparency, solubility and thermal stability - RSC Advances (RSC Publishing)

[pubs.rsc.org]

- 2. researchgate.net [researchgate.net]
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